

Gelsevirine: A Comprehensive Comparison with Other STING Inhibitors

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Compound of Interest

Compound Name: Gelsevirine

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The Stimulator of Interferon Genes (STING) signaling pathway is a critical component of the innate immune system, playing a key role in the response to cytosolic DNA from pathogens and cellular damage. Dysregulation of this pathway is implicated in a variety of inflammatory and autoimmune diseases, making STING an attractive therapeutic target. This guide provides an objective comparison of **Gelsevirine**, a novel STING inhibitor, with other known inhibitors, supported by experimental data to aid in research and development decisions.

Overview of STING Inhibition Mechanisms

STING inhibitors can be broadly categorized based on their mechanism of action. Some inhibitors act as competitive antagonists, binding to the same site as the natural ligand, cyclic GMP-AMP (cGAMP), and preventing STING activation. Others are non-competitive, binding to different sites to induce conformational changes that lock STING in an inactive state or prevent downstream signaling events. A third category includes compounds that promote the degradation of the STING protein. **Gelsevirine** is unique in that it exhibits a dual mechanism of action.

Gelsevirine is an alkaloid isolated from the traditional Chinese herb Gelsemium elegans. It functions as a potent and specific STING inhibitor through two distinct mechanisms:

- **Competitive Binding:** **Gelsevirine** binds to the cGAMP-binding pocket of STING, competitively inhibiting the binding of the natural ligand and preventing the conformational changes required for STING activation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Promotion of Ubiquitination and Degradation:** **Gelsevirine** promotes K48-linked ubiquitination of STING, likely through the recruitment of the E3 ligase TRIM21.[\[1\]](#)[\[2\]](#)[\[3\]](#) This marks STING for proteasomal degradation, thereby reducing the total cellular levels of the protein.[\[1\]](#)[\[2\]](#)[\[3\]](#)

This dual action distinguishes **Gelsevirine** from many other STING inhibitors and may contribute to its potent inhibitory effects.

Quantitative Comparison of STING Inhibitors

The following tables summarize the key quantitative data for **Gelsevirine** and other well-characterized STING inhibitors.

Table 1: Binding Affinity of STING Inhibitors

Inhibitor	Target	Method	Binding Affinity (K _d)	Reference
Gelsevirine	Human STING-CTD	SPR	27.6 μM	[1]
Astin C	Human STING-CTD (H232)	SPR	53 nM	[2]
SN-011	Human STING	SPR	4.03 nM	

CTD: C-terminal Domain; SPR: Surface Plasmon Resonance

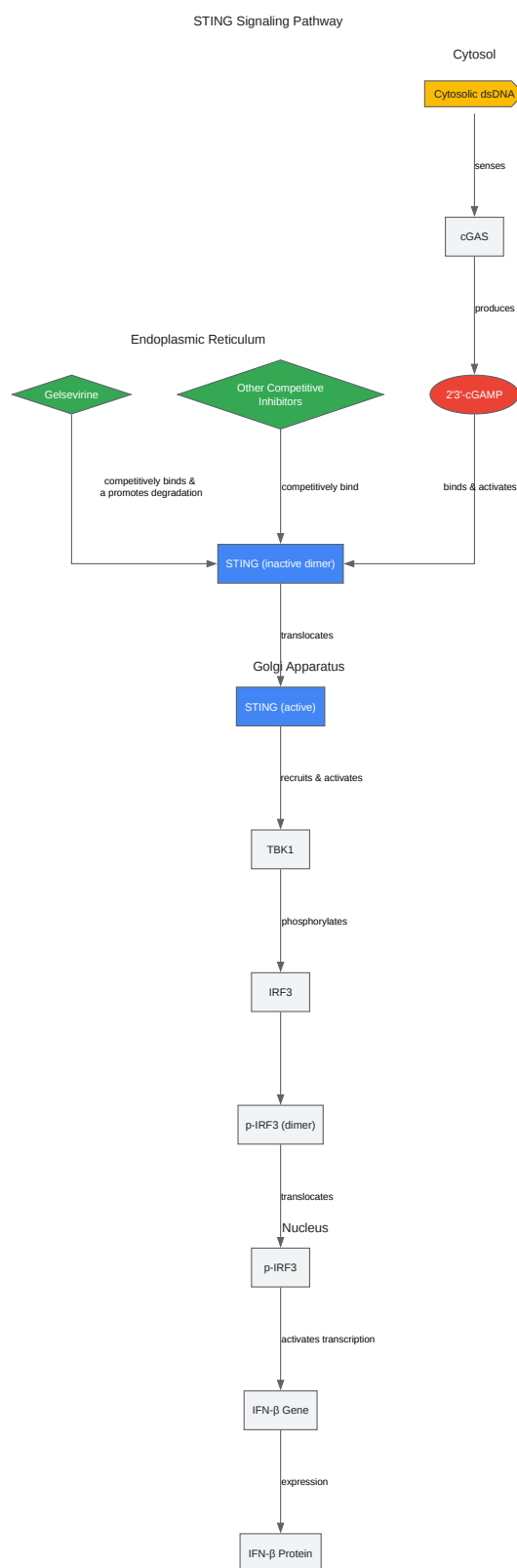
Table 2: In Vitro Inhibitory Activity of STING Inhibitors

Inhibitor	Cell Line	Assay	IC ₅₀	Reference
Gelsevirine	THP-1 (human)	IFN- β mRNA expression	0.766 μ M	[2]
Gelsevirine	Raw264.7 (murine)	IFN- β mRNA expression	5.365 μ M	[2]
H-151	MEFs (murine)	IFN- β expression	~100 nM	
H-151	BMDMs (murine)	IFN- β expression	~100 nM	
Astin C	MEFs (murine)	IFN- β expression	3.42 μ M	
Astin C	IMR-90 (human)	IFN- β expression	10.8 μ M	
C-176	-	-	Inactive against human STING	[2]
C-178	-	-	Inactive against human STING	[2]
SN-011	MEFs (murine)	IFN- β expression	127.5 nM	
SN-011	BMDMs (murine)	IFN- β expression	107.1 nM	
SN-011	HFFs (human)	IFN- β expression	502.8 nM	
Compound 18	-	IFN- β expression	~11 μ M	[2]

IC₅₀: Half-maximal inhibitory concentration; MEFs: Mouse Embryonic Fibroblasts; BMDMs: Bone Marrow-Derived Macrophages; HFFs: Human Foreskin Fibroblasts

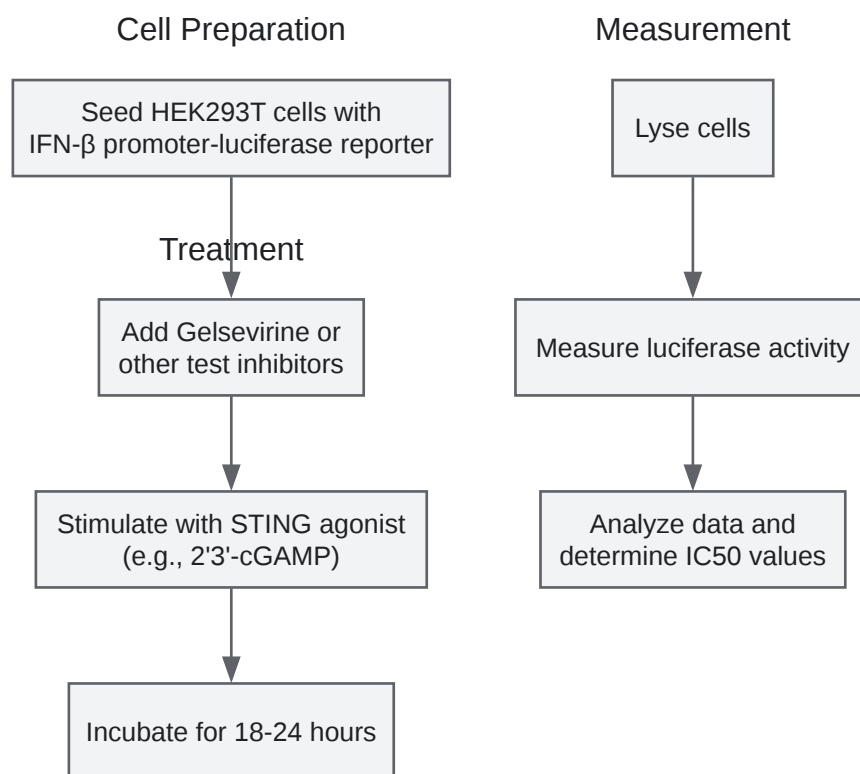
Signaling Pathway and Experimental Workflow Diagrams

To visualize the mechanism of STING inhibition and the experimental approaches used for characterization, the following diagrams are provided.



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Caption: The cGAS-STING signaling pathway and points of inhibition.

IFN- β Reporter Assay Workflow

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